

Physical properties of Perfluorohexylsulfonyl fluoride such as boiling point and density.

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Compound of Interest

Compound Name: Perfluorohexylsulfonyl fluoride

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Technical Guide: Physical Properties of Perfluorohexylsulfonyl Fluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Perfluorohexylsulfonyl fluoride** (PFHxSF), a six-carbon member of the per- and polyfluoroalkyl substance (PFAS) class of compounds. Given its inclusion as a persistent organic pollutant under the Stockholm Convention, understanding its physical characteristics is crucial for environmental fate modeling, toxicological studies, and the development of analytical methods.

Core Physical Properties

Perfluorohexylsulfonyl fluoride is a fluorinated sulfonyl fluoride compound. The extensive fluorination of its carbon chain imparts high chemical stability, thermal resistance, and hydrophobicity. At room temperature, it exists as a clear liquid.

Data Summary

The following table summarizes the key physical properties of **Perfluorohexylsulfonyl fluoride** based on available data.

| Physical Property | Value | Reference(s) |
|--|--------------------------------|--------------|
| Boiling Point | 112.6 °C (at 760 mmHg) | [1][2] |
| 114-115 °C | [3] | |
| Density | 1.786 ± 0.06 g/cm ³ | [2] |
| 1.785 ± 0.06 g/cm ³ (Predicted) | [3] | |

Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **Perfluorohexylsulfonyl fluoride** are not detailed in the readily available literature, standardized methods are routinely applied to characterize liquid chemicals. The principles of these methods are outlined below.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **Perfluorohexylsulfonyl fluoride**, a standard method such as OECD Test Guideline 103 or ASTM D1120 would be appropriate.[1][4]

Principle of the Method (e.g., using a Thiele Tube):

- A small sample of **Perfluorohexylsulfonyl fluoride** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the sample.
- The apparatus is attached to a thermometer and heated in a controlled manner, often using a Thiele tube with a suitable heating fluid.
- As the temperature rises, the air trapped in the capillary tube expands and escapes as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges, indicating that the vapor of the sample has displaced the air in the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the liquid is drawn back into the capillary tube, signifying that the vapor pressure of the substance is equal to the atmospheric pressure.

Density Determination

The density of a liquid is its mass per unit volume. Standard methods for determining the density of liquids, such as OECD Test Guideline 109 and ASTM D4052, are applicable to **Perfluorohexylsulfonyl fluoride**.^{[5][6][7][8][9][10]} These methods often employ a pycnometer or an oscillating U-tube density meter.

Principle of the Method (using a Pycnometer):

- A pycnometer, a glass flask with a precise and known volume, is thoroughly cleaned, dried, and weighed empty.
- The pycnometer is then filled with the sample liquid (**Perfluorohexylsulfonyl fluoride**), taking care to avoid air bubbles.
- The filled pycnometer is brought to a constant, known temperature in a thermostatic bath.
- Any excess liquid is removed, and the outside of the pycnometer is carefully cleaned and dried.
- The filled pycnometer is weighed.
- The density is calculated by dividing the mass of the liquid (the difference between the filled and empty pycnometer weights) by the known volume of the pycnometer.

Analytical Workflow Visualization

The following diagram illustrates a typical experimental workflow for the determination of **Perfluorohexylsulfonyl fluoride** in environmental soil samples, as described in the scientific literature.^{[11][12]} This method involves chemical derivatization followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).



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Caption: Analytical workflow for PFHxSF in soil.

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